

Technical Support Center: Safe Management of 2,4'-Dibromoacetophenone

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Compound of Interest

Compound Name: 2,4'-Dibromoacetophenone

Cat. No.: B128361

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This guide provides essential safety information, troubleshooting procedures, and frequently asked questions for researchers, scientists, and drug development professionals working with **2,4'-Dibromoacetophenone**. Its potent lachrymatory and corrosive properties demand strict adherence to safety protocols to prevent exposure and ensure a safe laboratory environment.

Frequently Asked Questions (FAQs)

Q1: What is **2,4'-Dibromoacetophenone** and what are its primary hazards?

A1: **2,4'-Dibromoacetophenone** (CAS No. 99-73-0) is a solid chemical reagent often used in organic synthesis, for example, in the esterification of carboxylic acids and the synthesis of α,β -unsaturated ketones. Its primary hazards include being a potent lachrymator, which means it can cause immediate tearing and irritation to the eyes.^{[1][2][3]} It is also classified as corrosive and can cause severe skin burns and eye damage.^{[1][4]} Inhalation may lead to respiratory irritation or more severe damage to the respiratory tract, while ingestion can cause burns to the gastrointestinal system.^{[2][5]}

Q2: What are the immediate symptoms of exposure to **2,4'-Dibromoacetophenone**?

A2: Upon exposure, you may experience immediate and intense eye irritation, tearing, and a burning sensation.^{[2][6]} Skin contact can result in redness, pain, and severe chemical burns.^[5] Inhalation of the dust or vapors will cause irritation to the nose, throat, and respiratory tract, potentially leading to coughing and difficulty breathing.^{[2][7]}

Q3: What Personal Protective Equipment (PPE) is mandatory when handling this compound?

A3: Appropriate PPE is critical to prevent exposure. The following should be worn at all times:

- Eye Protection: Chemical safety goggles or a full-face shield (European Standard EN 166 compliant).[2][3][7]
- Hand Protection: Chemically resistant gloves, such as nitrile rubber.[1] Always check the glove manufacturer's compatibility data.
- Body Protection: A lab coat, and for larger quantities or when there is a risk of splashing, an impervious apron or coveralls should be used.[5]
- Respiratory Protection: Work should be conducted in a certified chemical fume hood to avoid inhaling dust or vapors.[2] If a fume hood is not available or if exposure limits are exceeded, a NIOSH-approved respirator with a particle filter (such as a type N95) is necessary.[5]

Q4: What is the proper way to store **2,4'-Dibromoacetophenone**?

A4: Store the compound in a tightly closed container in a dry, cool, and well-ventilated area designated for corrosives.[1][2] Keep it away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[4]

Troubleshooting Guides

Issue 1: I have accidentally gotten **2,4'-Dibromoacetophenone** dust in my eyes.

Solution:

- Immediate Action: Do not rub your eyes. Immediately proceed to the nearest emergency eyewash station.[7]
- Rinse Eyes: Hold your eyelids open and flush your eyes continuously with a gentle stream of cool water for at least 15 minutes.[1][5] Ensure you rinse under the eyelids as well.
- Remove Contact Lenses: If you are wearing contact lenses, remove them after the initial flushing, if possible, and continue to rinse.[5]

- Seek Medical Attention: After flushing for 15 minutes, seek immediate medical attention from a qualified professional.^[3] Inform them that you have been exposed to **2,4'-Dibromoacetophenone**.

Issue 2: The compound has come into contact with my skin.

Solution:

- Remove Contaminated Clothing: Immediately take off any contaminated clothing, shoes, and jewelry.^{[1][8]}
- Wash Skin: Wash the affected area immediately and thoroughly with soap and plenty of water for at least 15 minutes.^{[5][9]}
- Seek Medical Attention: If skin irritation or a burning sensation persists, seek immediate medical attention.^[7]
- Decontaminate Clothing: Contaminated clothing must be washed thoroughly before reuse.^[1] Heavily contaminated items may need to be discarded as hazardous waste.

Issue 3: I may have inhaled dust from the compound.

Solution:

- Move to Fresh Air: Immediately move away from the contaminated area to a source of fresh air.^{[7][9]}
- Monitor Breathing: Rest in a position that is comfortable for breathing.^[5] If you experience difficulty breathing, have a trained person administer oxygen.^[2] If breathing stops, begin artificial respiration, but avoid mouth-to-mouth resuscitation.^[2]
- Seek Medical Attention: Seek immediate medical attention, especially if symptoms such as coughing, shortness of breath, or irritation persist.^[3]

Issue 4: A small amount of **2,4'-Dibromoacetophenone** has spilled in the fume hood.

Solution:

- **Restrict Access:** Ensure the fume hood sash is kept at a low height. Alert others in the lab of the spill.
- **Wear Appropriate PPE:** Ensure you are wearing the full mandatory PPE, including respiratory protection if necessary.
- **Contain and Clean:** Cover the spill with an inert absorbent material like sand, vermiculite, or diatomite.^[5] Do not use combustible materials.
- **Collect Waste:** Carefully sweep or scoop up the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.^[1] Avoid generating dust.^[2]
- **Decontaminate Surface:** Wipe the spill area with a suitable solvent (check your institution's guidelines, e.g., soap and water, followed by a solvent rinse) and then wash the area thoroughly.
- **Dispose of Waste:** Dispose of the container and any contaminated cleaning materials as hazardous waste according to your institution's and local regulations.^[5]

Data Presentation

Table 1: Physical and Safety Data for **2,4'-Dibromoacetophenone**

Property	Value	Reference
CAS Number	99-73-0	[1]
Molecular Formula	C ₈ H ₆ Br ₂ O	[1]
Molecular Weight	277.94 g/mol	
Appearance	Beige solid	[1]
Melting Point	107 - 111 °C (224.6 - 231.8 °F)	[1]
Hazard Classifications	Skin Corrosion/Irritation (Category 1B), Serious Eye Damage/Irritation (Category 1)	[1][4]
Signal Word	Danger	[1]
Hazard Statements	H314: Causes severe skin burns and eye damage	[1]
Lachrymatory Effect	Yes	[1][2]

Experimental Protocols

Protocol 1: Weighing and Preparing Solutions of **2,4'-Dibromoacetophenone**

- Preparation: Before handling the compound, ensure an emergency eyewash station and safety shower are accessible.[4] Put on all required PPE (chemical safety goggles, nitrile gloves, and a lab coat).
- Work Area: Perform all manipulations inside a certified chemical fume hood.
- Weighing: To minimize dust, do not pour the solid directly. Use a spatula to carefully transfer the desired amount of **2,4'-Dibromoacetophenone** from its storage container to a tared weighing vessel. Keep the storage container closed when not in use.
- Dissolution: Place the weighing vessel containing the compound into the reaction flask or beaker that already contains the solvent. Add a stir bar and begin gentle stirring to dissolve the solid.

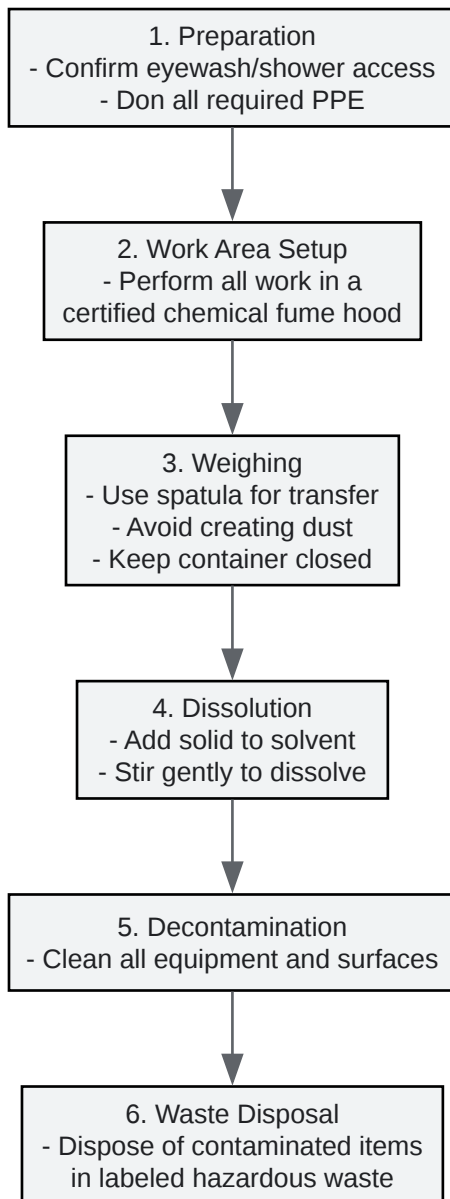
- **Cleaning:** Carefully clean the spatula and any other contaminated equipment. Wipe down the balance and the fume hood surface where the work was performed.
- **Waste Disposal:** Dispose of any contaminated weighing paper or disposable items in the designated solid hazardous waste container.

Protocol 2: Emergency Decontamination for Spills

- **Evacuate and Alert:** In case of a large spill outside a fume hood, evacuate the immediate area and alert your supervisor and institutional safety office.
- **Ventilate:** If safe to do so, increase ventilation to the area.
- **Assemble Spill Kit:** Use a chemical spill kit containing an inert absorbent material, hazardous waste bags, and appropriate PPE.
- **Contain the Spill:** Wearing full PPE, approach the spill from upwind. Dike the spill with absorbent material to prevent it from spreading.[\[5\]](#)
- **Absorb the Material:** Cover the spill with the absorbent material and allow it to fully absorb the compound.[\[5\]](#)
- **Collect Waste:** Carefully collect the absorbed material using non-sparking tools and place it in a heavy-duty plastic bag or a designated hazardous waste container.[\[1\]](#)
- **Final Decontamination:** After the bulk of the material is removed, decontaminate the spill surface. This may involve washing with soap and water or using a specific neutralizing agent if recommended by your safety office.[\[5\]](#)
- **Disposal:** Seal and label the waste container. Arrange for its disposal according to institutional and local environmental regulations.[\[5\]](#)

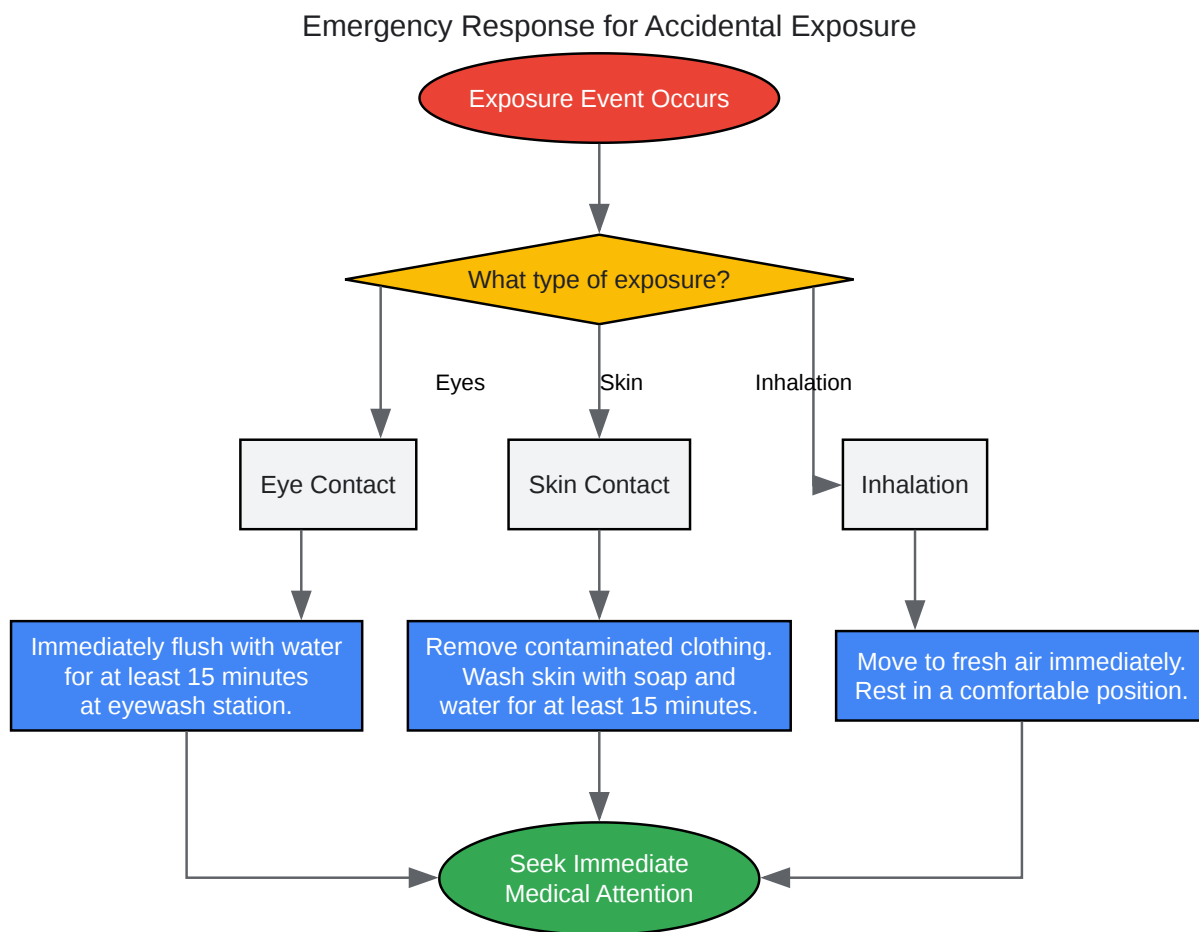
Visualizations

Workflow for Safely Handling 2,4'-Dibromoacetophenone



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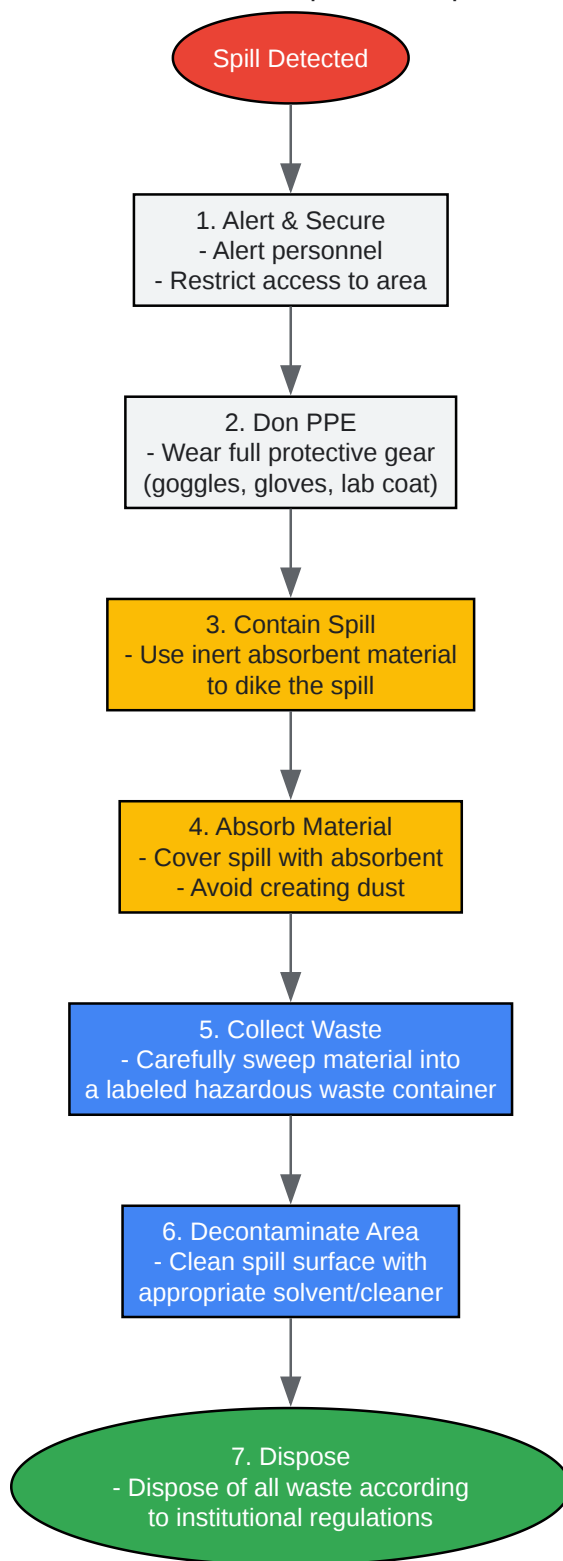
Caption: Standard workflow for handling **2,4'-Dibromoacetophenone**.



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Caption: Decision tree for responding to accidental exposure.

Workflow for Spill Cleanup



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Caption: Logical workflow for cleaning up a chemical spill.

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